

Tenacissimoside J: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Tenacissimoside J*

Cat. No.: *B15591495*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tenacissimoside J is a naturally occurring C21 steroidal glycoside that has been isolated from the plant *Marsdenia tenacissima* (Roxb.) Wight et Arn.[1] This plant, a member of the Apocynaceae family, has a long history of use in traditional Chinese medicine for treating a variety of ailments, including asthma, tracheitis, and tonsillitis. Modern phytochemical investigations have revealed that *Marsdenia tenacissima* is a rich source of polyoxypregnane glycosides, a class of compounds that has demonstrated a range of biological activities, including anti-tumor and immunomodulatory effects. This technical guide provides a comprehensive overview of the current knowledge on **Tenacissimoside J**, with a focus on its natural source, isolation, and the biological context of related compounds.

Natural Source and Abundance

Tenacissimoside J is exclusively found in the stems of *Marsdenia tenacissima*[1]. This perennial climbing shrub is primarily distributed in the tropical and subtropical regions of Asia, particularly in the Yunnan and Guizhou provinces of China. While numerous pregnane glycosides have been isolated from this plant, specific quantitative data on the abundance or

yield of **Tenacissimoside J** has not been reported in the available scientific literature. The concentration of this, and other glycosides, is likely to vary depending on factors such as the geographical location, age of the plant, and the specific part of the stem used for extraction.

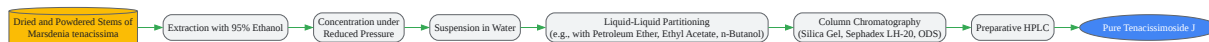
For context, a summary of various chemical constituents isolated from *Marsdenia tenacissima* is provided in the table below.

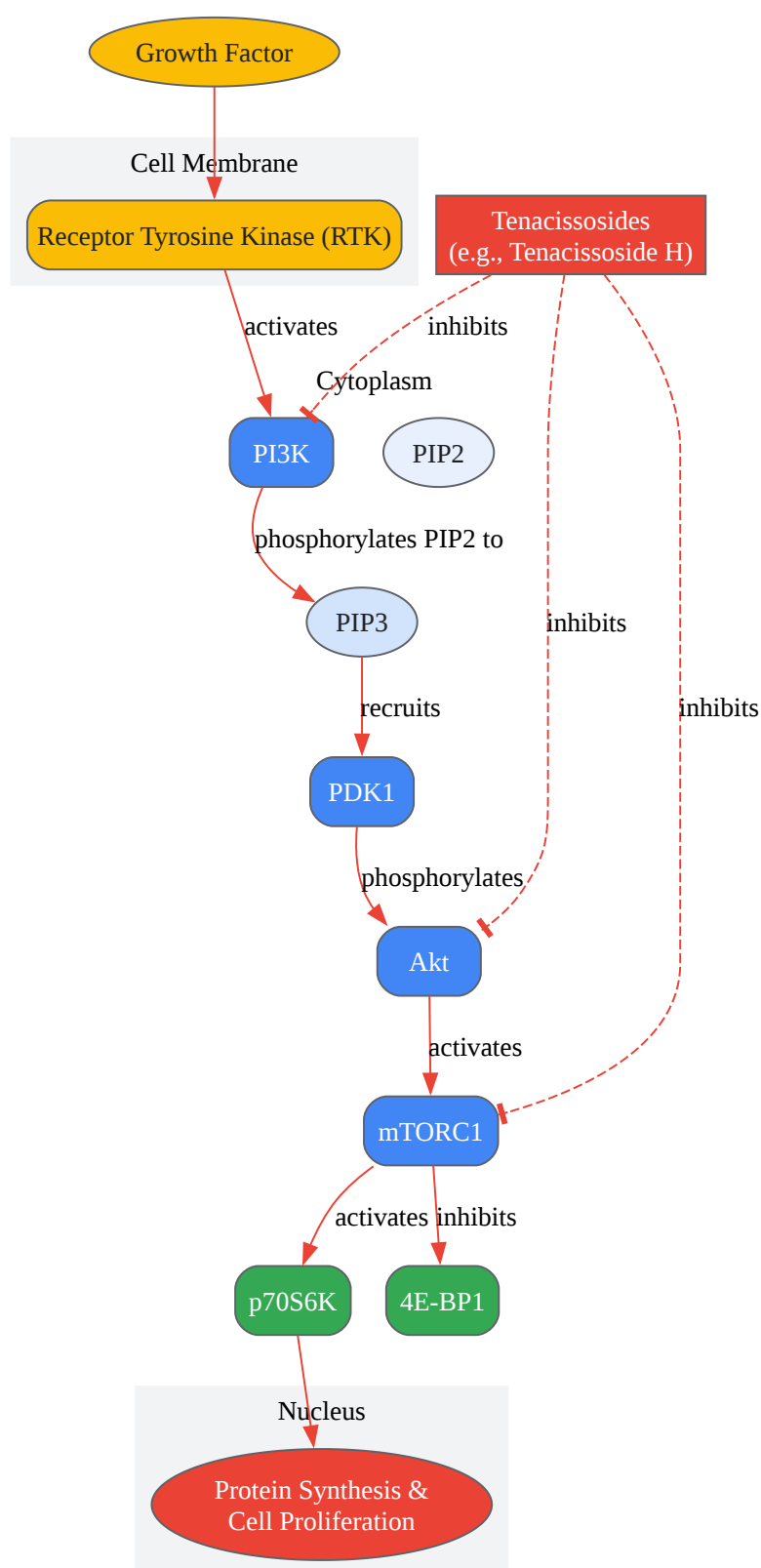
Compound Class	Examples	Plant Part
C21 Steroidal Glycosides	Tenacissoside A-K, Marsdenosides A-H	Stems, Roots
Triterpenoids	-	Stems
Organic Acids	-	Stems

Experimental Protocols

While a specific, detailed protocol for the isolation of **Tenacissimoside J** has not been published, the general methodology for extracting and purifying pregnane glycosides from *Marsdenia tenacissima* can be summarized from various studies. The following is a generalized workflow based on common practices in natural product chemistry.

General Isolation Workflow for Pregnane Glycosides from *Marsdenia tenacissima*





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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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